

# Essential Safety and Disposal Procedures for PNU-177864 Hydrochloride

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## Compound of Interest

Compound Name: PNU-177864 hydrochloride

Cat. No.: B3028249

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This guide provides critical safety and logistical information for the proper disposal of **PNU-177864 hydrochloride**, a selective dopamine D3 receptor antagonist used in laboratory research.<sup>[1]</sup> Adherence to these procedures is essential to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This document is intended for researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

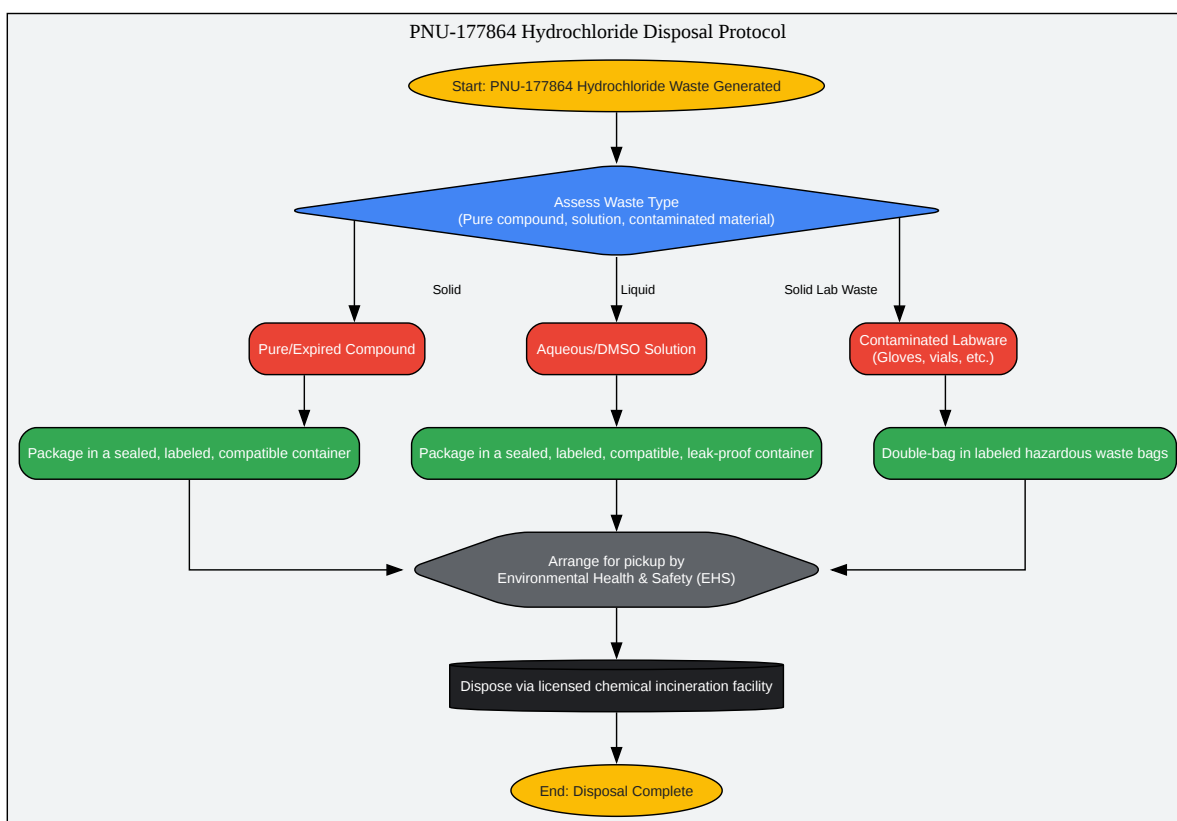
A summary of the key quantitative data for **PNU-177864 hydrochloride** is presented in the table below. This information is critical for the safe handling and disposal of the compound.

Property	Value
Molecular Weight	438.89 g/mol
Molecular Formula	C18H21F3N2O3S.HCl
Purity	≥98%
Solubility	Soluble to 20 mM in water and to 100 mM in DMSO
Storage	Desiccate at room temperature
CAS Number	1783978-03-9

(Data sourced from multiple suppliers and may vary by batch. Refer to the Certificate of Analysis for batch-specific data.)[\[2\]](#)

## Disposal Workflow

The following diagram outlines the decision-making process and procedural steps for the proper disposal of **PNU-177864 hydrochloride**.



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Caption: Disposal workflow for **PNU-177864 hydrochloride**.

## Step-by-Step Disposal Procedures

While a specific Safety Data Sheet (SDS) for **PNU-177864 hydrochloride** was not located, the following procedures are based on general best practices for the disposal of research-grade chemicals and hazardous drug waste.

### Personal Protective Equipment (PPE)

Before handling **PNU-177864 hydrochloride** for disposal, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

### Waste Segregation and Collection

Proper segregation of chemical waste is crucial.

- Solid Waste:
  - Collect unadulterated or expired **PNU-177864 hydrochloride** powder in a dedicated, sealed, and clearly labeled waste container.
  - The container must be compatible with the chemical. A high-density polyethylene (HDPE) container is a suitable option.
  - Do not mix with other chemical waste unless compatibility has been confirmed.
- Liquid Waste:
  - Collect solutions of **PNU-177864 hydrochloride** in a dedicated, sealed, and leak-proof container.
  - Label the container with the full chemical name, concentration, and solvent (e.g., "**PNU-177864 hydrochloride** in DMSO").

- Do not overfill containers; leave at least 10% headspace to allow for expansion.
- Contaminated Materials:
  - Items such as gloves, weighing papers, pipette tips, and vials that are contaminated with **PNU-177864 hydrochloride** should be considered hazardous waste.
  - Collect these materials in a designated, labeled hazardous waste bag or container.

## Labeling

All waste containers must be clearly and accurately labeled. The label should include:

- The full chemical name: "**PNU-177864 hydrochloride**"
- The words "Hazardous Waste"
- The primary hazards associated with the compound (if known, otherwise list as "Precautionary Hazard - Research Compound")
- The date the waste was first added to the container
- The name of the principal investigator or laboratory contact

## Storage of Waste

Store waste containers in a designated, secure area away from general laboratory traffic. The storage area should be:

- Well-ventilated
- Away from heat sources or direct sunlight
- In a secondary containment bin to prevent spills

## Final Disposal

The recommended method for the final disposal of **PNU-177864 hydrochloride** and associated waste is through a licensed chemical waste disposal company.[\[3\]](#)

- Incineration: The material should be disposed of by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[3]
- Do Not:
  - Dispose of down the drain.[3]
  - Mix with general trash.
  - Contaminate water, foodstuffs, or feed.[3]

Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. They will ensure that the waste is transported and disposed of in accordance with all applicable local, state, and federal regulations.

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## References

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